

Unveiling Taltobulin Intermediate-7: A Technical Guide

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Compound of Interest

Compound Name: *Taltobulin intermediate-7*

Cat. No.: *B12373643*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Taltobulin intermediate-7**, a key component in the synthesis of the potent antimicrotubule agent Taltobulin (HTI-286). This document outlines its chemical properties, its role in the convergent synthesis of Taltobulin, and available experimental details.

Introduction

Taltobulin (HTI-286) is a synthetic analog of the natural product hemiasterlin and has demonstrated significant potential as an anticancer agent due to its ability to inhibit tubulin polymerization.^[1] The synthesis of Taltobulin is a complex process that relies on a convergent strategy, wherein different molecular fragments, or building blocks, are synthesized independently before being coupled together to form the final product. **Taltobulin intermediate-7**, with the molecular formula C₂₂H₄₀N₂O₅, is one of these crucial building blocks. While commercially available from suppliers such as MedChemExpress, detailed public information regarding its synthesis and characterization has been limited. This guide aims to consolidate the available information to support researchers in the field of drug development and synthesis.

Physicochemical Properties

A summary of the known quantitative data for **Taltobulin intermediate-7** is presented in Table 1. This information is primarily derived from chemical databases and supplier information. The

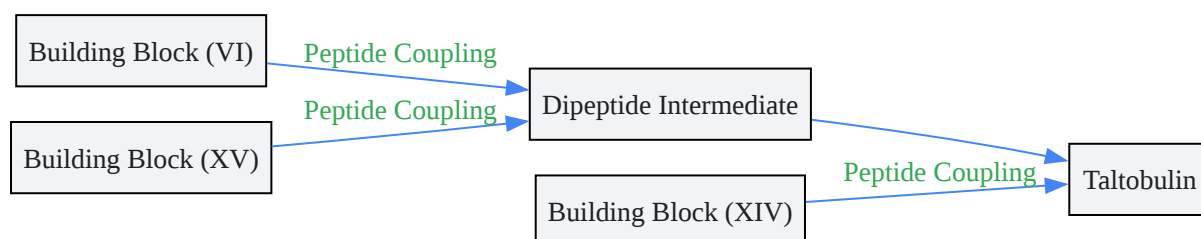
alternative chemical name, Bis{2-[2-(5,6-dihydro-4,4,6-trimethyl-1,3-4H-oxazin-2-yl)ethoxy]ethyl} ether, has been associated with the same molecular formula.

Property	Value	Reference
Molecular Formula	C22H40N2O5	
Molecular Weight	412.56 g/mol	
Exact Mass	412.293722 g/mol	
Chemical Name	Taltobulin intermediate-7; Bis{2-[2-(5,6-dihydro-4,4,6-trimethyl-1,3-4H-oxazin-2-yl)ethoxy]ethyl} ether	

Role in Taltobulin Synthesis

The total synthesis of Taltobulin is achieved through a convergent route, which involves the preparation of three key building blocks, designated as (VI), (XV), and (XIV), followed by their sequential peptide coupling.[1] While the specific designation "intermediate-7" is not explicitly used in the primary literature outlining the synthesis, analysis of the molecular formula C22H40N2O5 suggests its identity as a precursor or a protected form of one of the core building blocks.

The overall synthetic strategy for Taltobulin can be visualized as the coupling of these distinct fragments.

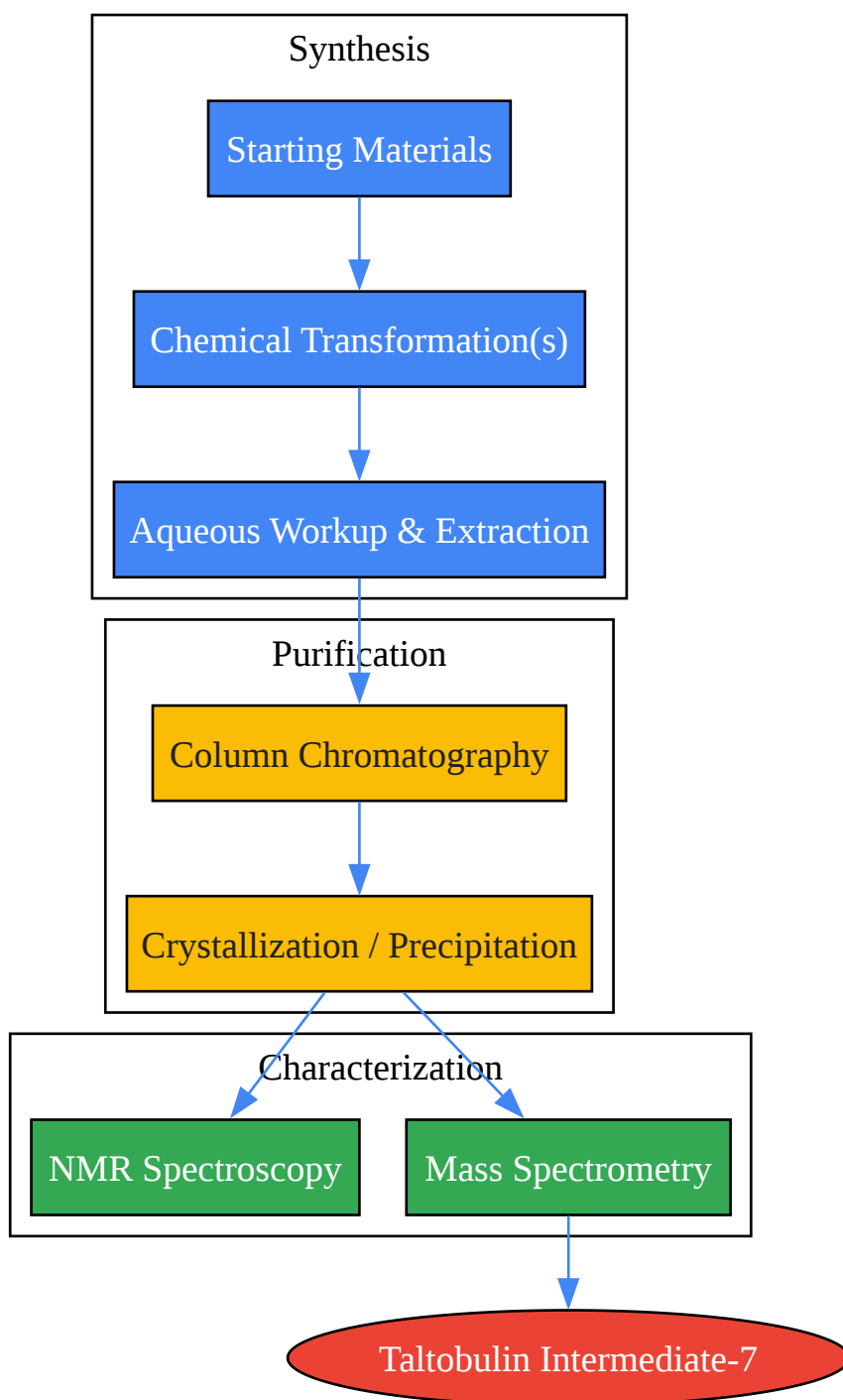


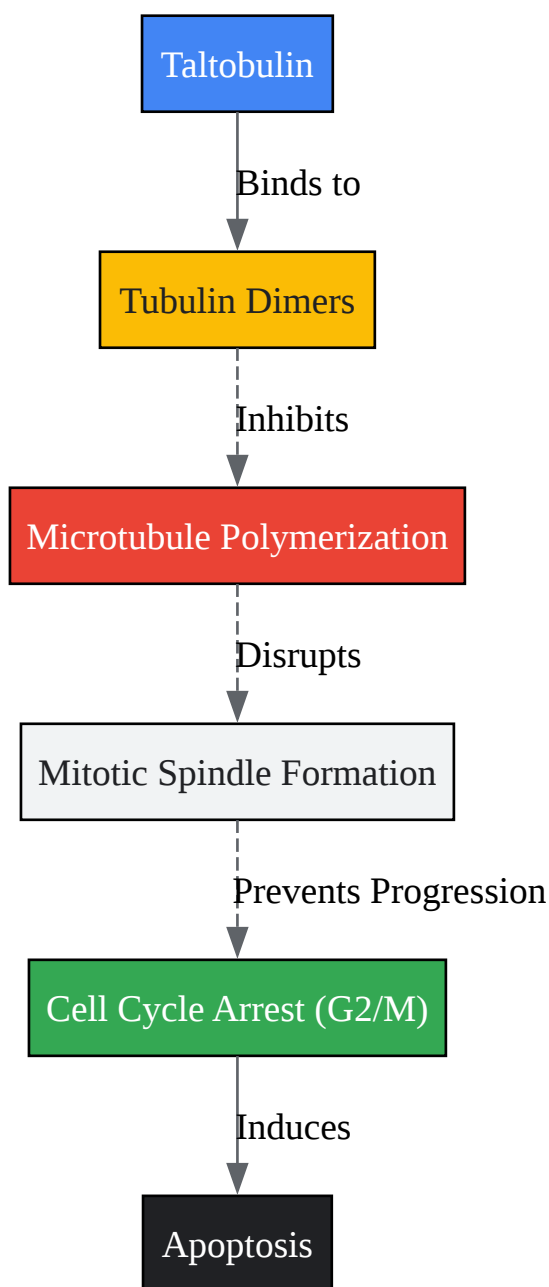
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Caption: Convergent synthesis pathway of Taltobulin.

Experimental Protocols

Detailed experimental protocols for the synthesis of "**Taltobulin intermediate-7**" are not readily available in peer-reviewed publications under this specific name. However, the synthesis of the core building blocks of Taltobulin has been described. The following represents a generalized workflow for the synthesis of such advanced intermediates based on the published methodologies for Taltobulin's building blocks.[\[1\]](#)





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References

- 1. Portico [access.portico.org]
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